

# Physicochemical properties of Benzal diacetate

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## Compound of Interest

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An In-depth Technical Guide to the Physicochemical Properties of **Benzal Diacetate**

Prepared for: Researchers, Scientists, and Drug Development Professionals

## Abstract

**Benzal diacetate**, also known as benzylidene diacetate, is a geminal diacetate with the chemical formula  $C_{11}H_{12}O_4$ .<sup>[1]</sup> It serves as a valuable intermediate in organic synthesis, finding applications in the formation of pharmaceuticals and other biologically active molecules.<sup>[1]</sup> This document provides a comprehensive overview of the key physicochemical properties of **benzal diacetate**, detailed experimental protocols for its synthesis and characterization, and a summary of its chemical reactivity. All quantitative data are presented in a structured format for clarity and ease of comparison.

## Physicochemical Properties

**Benzal diacetate** is a white crystalline solid at room temperature.<sup>[1]</sup> Its core structure consists of a phenyl group attached to a methine carbon which is, in turn, bonded to two acetate groups.<sup>[1]</sup> A summary of its key physicochemical properties is provided in the table below.

Table 1: Physicochemical Properties of **Benzal Diacetate**

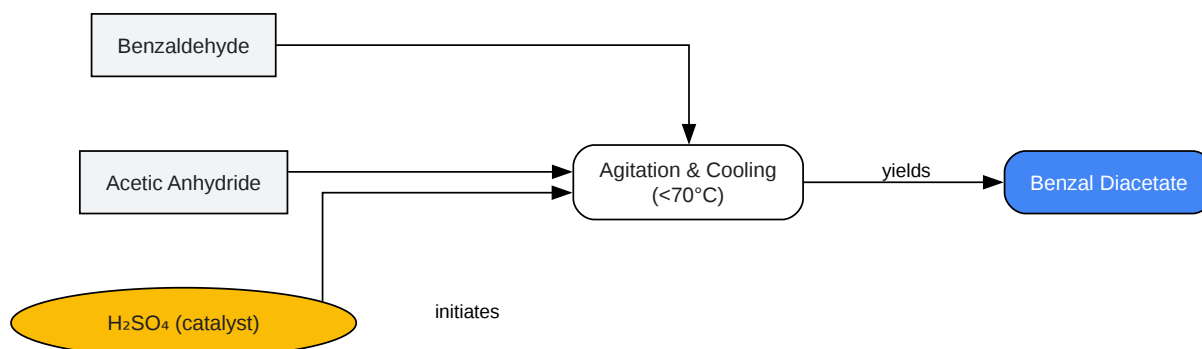
Property	Value	References
IUPAC Name	[acetyloxy(phenyl)methyl] acetate	[1]
Synonyms	Benzylidene diacetate, Phenylmethanediol diacetate	[2][3]
CAS Number	581-55-5	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>4</sub>	[1][2][4]
Molecular Weight	208.21 g/mol	[1][2][4]
Appearance	White to almost white powder or lumps	[1]
Melting Point	44-46 °C	[1][4][5][6]
Boiling Point	154 °C at 20 mmHg	[1][4][5][6]
Density	1.110 g/cm <sup>3</sup>	[1][4]
Refractive Index	1.457 - 1.505	[1][5]
Solubility	Soluble in methanol, ethanol, ether, and chlorinated hydrocarbons.[1][7] Insoluble in water.[7]	
LogP (Octanol/Water)	1.6 - 1.811	[1][5]
Enthalpy of Vaporization	60.28 kJ/mol	[1]
Standard Enthalpy of Formation (Solid)	-773.02 ± 0.57 kJ/mol	[1]

## Chemical Reactivity and Synthesis

The reactivity of **benzal diacetate** is largely defined by the two acetoxy groups, which make it susceptible to hydrolysis and a useful precursor in various organic transformations.

## Synthesis of Benzal Diacetate

**Benzal diacetate** is commonly synthesized via the acid-catalyzed reaction of benzaldehyde with acetic anhydride.<sup>[7][8]</sup> This reaction is an example of gem-diacylation.

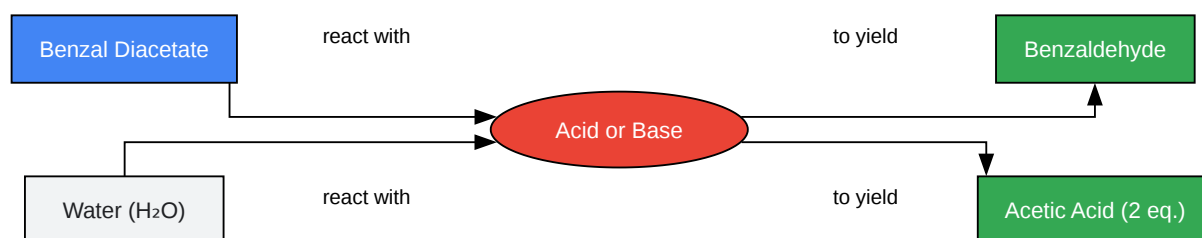


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Caption: Synthesis of **Benzal Diacetate** from Benzaldehyde.

## Hydrolysis

Under acidic or basic conditions, **benzal diacetate** can be hydrolyzed to yield benzaldehyde (or benzyl alcohol) and acetic acid.<sup>[1]</sup> This reversibility is a key characteristic of acetal and gem-diacetate chemistry.



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Caption: Hydrolysis of **Benzal Diacetate**.

## Other Reactions

**Benzal diacetate** is also utilized in transition-metal-free cross-coupling reactions with organozinc reagents to form triarylmethane derivatives, which are important structures in many biologically active molecules.[1]

## Experimental Protocols

### Synthesis of Benzal Diacetate

This protocol is adapted from the procedure described by Knoevenagel.[8]

Materials:

- Benzaldehyde (free of benzoic acid)
- Acetic anhydride
- Concentrated sulfuric acid
- Diethyl ether
- Sodium carbonate solution (dilute)
- Sodium sulfate (anhydrous)
- Water

Procedure:

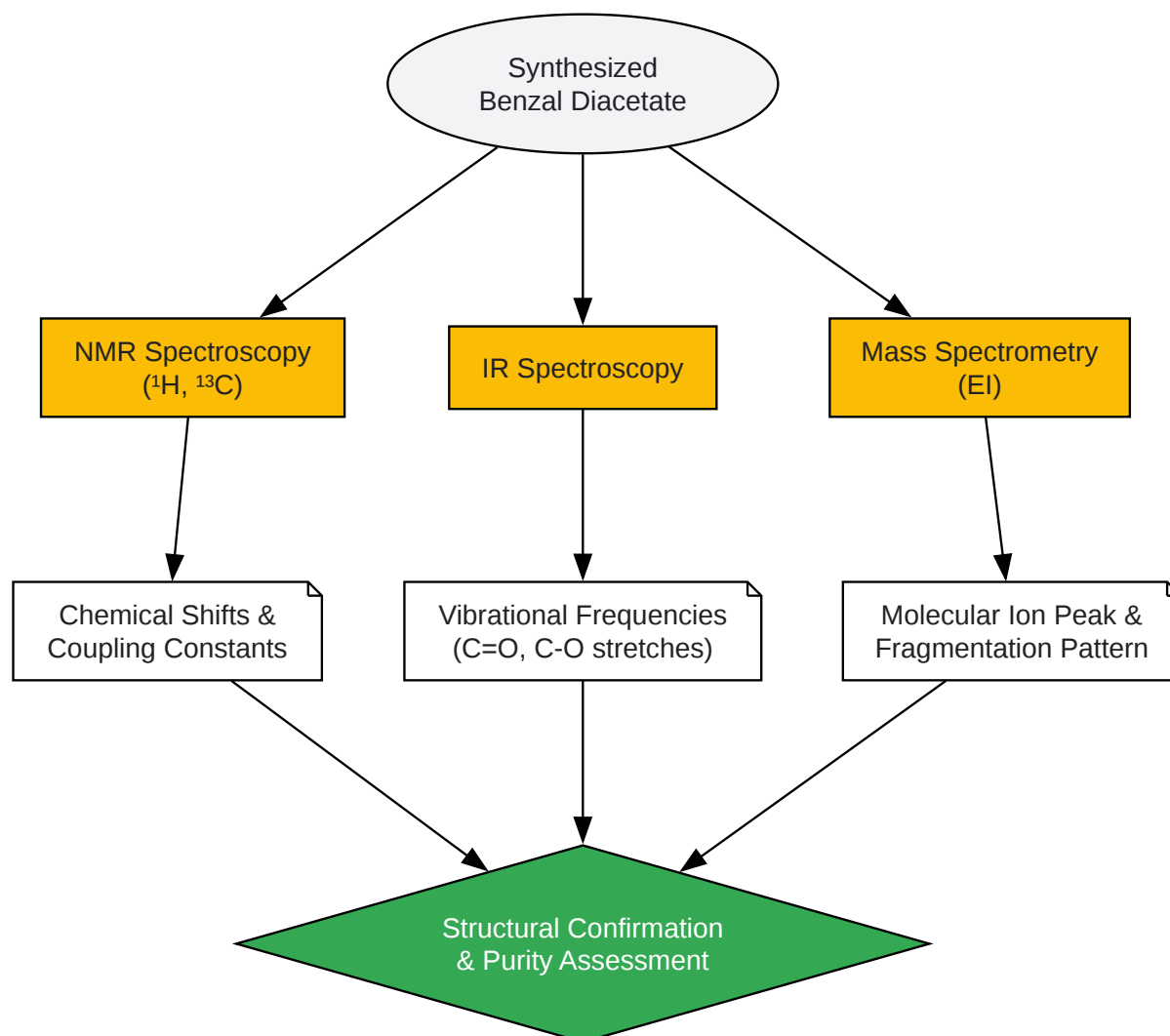
- To a mixture of 10.6 g of acetic anhydride and 0.1 g of concentrated sulfuric acid, add 10.0 g (0.094 mole) of benzaldehyde.[8]
- Agitate the mixture while cooling it to ensure the temperature does not exceed 70°C.[8]
- Allow the mixture to stand at room temperature for 24 hours.[8]
- Dissolve the resulting mixture in diethyl ether.

- Transfer the ether solution to a separatory funnel and wash sequentially with water, dilute sodium carbonate solution, and again with water to remove unreacted acid and anhydride.[8]
- Dry the ethereal solution over anhydrous sodium sulfate.[8]
- Filter to remove the drying agent and distill the solution to remove the ether.
- The remaining product is **benzal diacetate**, which can be further purified if necessary. The expected yield is approximately 81%.[8]

## Spectroscopic Characterization

The structural identity and purity of **benzal diacetate** are typically confirmed using spectroscopic methods.

Workflow: Spectroscopic Analysis



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Caption: Workflow for Spectroscopic Characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms. For **benzal diacetate**, characteristic signals include those for the aromatic protons of the phenyl ring, the methine proton, and the methyl protons of the acetate groups.[1][9] Spectra are typically recorded in deuterated chloroform (CDCl<sub>3</sub>).[5][9]

- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum reveals the different carbon environments within the molecule, including the carbonyl carbons of the acetate groups, the carbons of the aromatic ring, the methine carbon, and the methyl carbons.[5]
- Infrared (IR) Spectroscopy:
  - The IR spectrum is used to identify the functional groups present.[5] Key characteristic absorption bands for **benzal diacetate** include strong C=O stretching vibrations for the ester groups and C-O stretching bands. The spectrum can be obtained using a KBr disc or a Nujol mull.[5]
- Mass Spectrometry (MS):
  - Mass spectrometry, typically with electron ionization (EI), is used to determine the molecular weight and fragmentation pattern of the compound.[3][10] The mass spectrum of **benzal diacetate** will show a molecular ion peak corresponding to its molecular weight (208.21 g/mol) and characteristic fragment ions.[1][10]

## Safety and Handling

While extensive hazard data is not available, due to the presence of ester groups, **benzal diacetate** may cause mild eye and skin irritation.[1] Standard laboratory safety practices, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound. It should be stored in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and acids.[11]

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